

Technical Support Center: (+/-)-Acetylcarnitine Chloride Optimization

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Compound of Interest

Compound Name: (+/-)-ACETYLCARNITINE
CHLORIDE

CAS No.: 2504-11-2

Cat. No.: B1663038

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Status: Operational | Ticket: DOSAGE-OPT-001 | Technician: Senior Application Scientist

Introduction: The "Racemic Trap" in Experimental Design

Before proceeding with dosage calculations, you must address the chirality of your reagent. You have specified **(+/-)-Acetylcarnitine Chloride** (Racemic Acetylcarnitine).

- **The Issue:** Biological systems almost exclusively utilize the L-isomer (Acetyl-L-carnitine or ALCAR). The D-isomer present in your racemic mixture (50% L / 50% D) is not just inert; it can act as a competitive inhibitor for carnitine acetyltransferase (CAT) and deplete endogenous L-carnitine pools.
- **The Consequence:** If you follow a protocol written for pure ALCAR (L-form) but use the racemic mixture, you are effectively halving the active dose while introducing a confounding metabolic stressor.

Core Directive: The protocols below include specific "Racemic Correction Factors" to adjust for this discrepancy.

Module 1: Preparation & Stability (The Foundation)

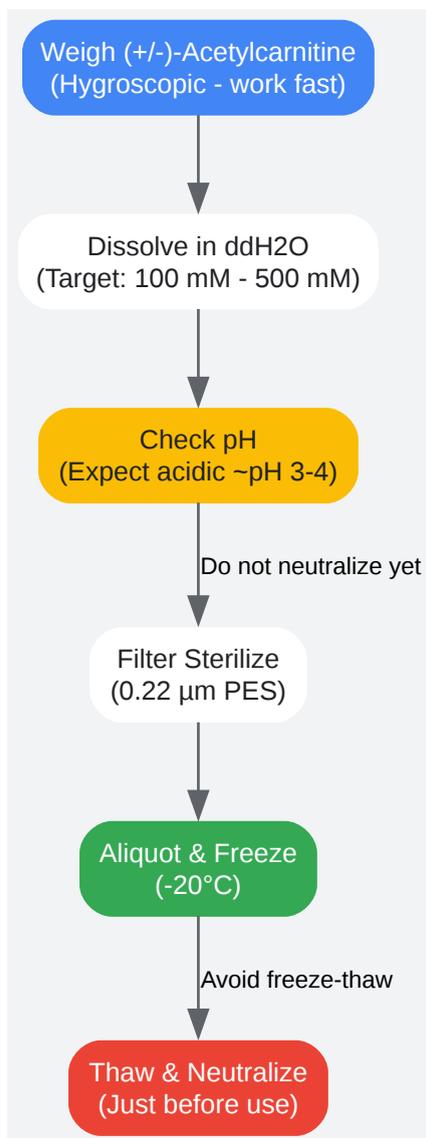
Reagent Profile:

- Compound: **(+/-)-Acetylcarnitine Chloride**[\[1\]](#)
- Molecular Weight (MW): ~239.7 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Solubility: Highly soluble in water (>80 mg/mL), Ethanol, and DMSO.

Standard Operating Procedure (SOP): Stock Solution Reconstitution

- Solvent Choice: Use nuclease-free water or PBS (pH 7.4). Avoid dissolving directly in high-serum media as esterases can degrade the acetyl group.
- pH Sensitivity: Acetylcarnitine is stable in acidic conditions but hydrolyzes rapidly in alkaline solutions (pH > 8.0).
 - Action: Prepare stock solutions in water (which will be slightly acidic). Neutralize with 1N NaOH only immediately before adding to cell culture media.
- Sterilization: Do NOT autoclave. The acetyl bond is heat-labile. Use 0.22 µm PES syringe filters.

Visual Workflow: Reconstitution Protocol



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Figure 1: Step-by-step reconstitution workflow emphasizing pH control and cold storage to prevent hydrolysis.

Module 2: Dosage Optimization Strategies

The following ranges are derived from literature using L-Acetylcarnitine. You must apply the Racemic Correction Factor (2x) to achieve the same concentration of the active L-isomer, bearing in mind the potential interference of the D-isomer.

Table 1: In Vitro (Cell Culture) Dosage Guide

Application	Target Active (L-Form) Conc.	Required (+/-)-Racemate Conc.	Notes
Neuroprotection (Chronic)	10 μ M – 50 μ M	20 μ M – 100 μ M	Best for long-term (24h+) assays preventing apoptosis [1].
Acute Ischemia/NMDA	100 μ M – 1 mM	200 μ M – 2 mM	Higher doses needed for acute excitotoxicity protection [2].
Mitochondrial Flux	1 mM	2 mM	Warning: D-isomer may inhibit CAT enzyme at this concentration.
Toxicity Threshold	> 5 mM	> 5 mM	High concentrations cause osmotic stress and acidification of media.

Table 2: In Vivo (Rodent) Dosage Guide

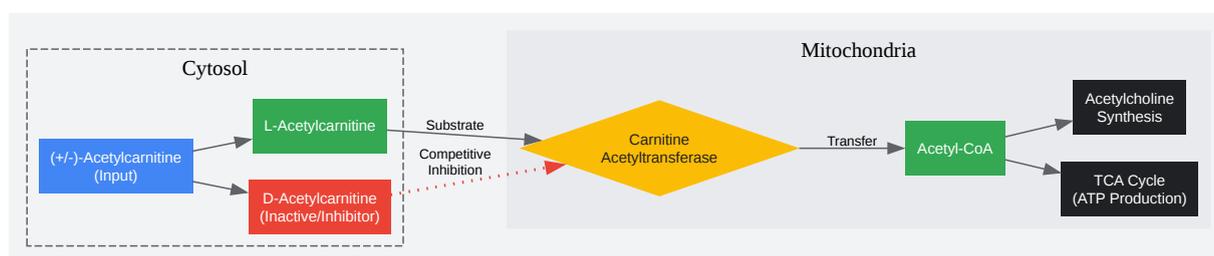
Application	Route	Target Active (L-Form) Dose	Required (+/-)-Racemate Dose
Neuropathic Pain	i.p. / p.o.	100 mg/kg	200 mg/kg
Metabolic Enhancement	i.p.	300 mg/kg	600 mg/kg
Cognitive Support	Drinking Water	0.15% w/v	0.30% w/v

Critical Warning: In in vivo studies, simply doubling the dose to 600 mg/kg (to get 300 mg/kg active) increases the renal load of the chloride salt. Monitor animals for signs of osmotic diuresis or distress.

Module 3: Mechanistic Logic & D-Isomer Interference

Understanding why you are dosing is crucial. Acetylcarnitine acts as an acetyl-group donor for Acetyl-CoA (energy/neurotransmitter synthesis) and a carrier for fatty acids.[2][3][4][5]

Pathway Visualization: The Carnitine Shuttle & D-Isomer Blockade



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Figure 2: Mechanism of action showing how the D-isomer from the racemic mixture can competitively inhibit the transferase enzyme, potentially blunting the effect of the L-isomer [3].

Module 4: Troubleshooting & FAQs

Q1: My cells are dying after adding the stock solution. Is it toxic?

- Diagnosis: It is likely pH shock, not chemical toxicity.

- Fix: A 100 mM solution of Acetylcarnitine Chloride in water is highly acidic. If you add a large volume directly to the media, you overwhelm the bicarbonate buffer. Neutralize your stock to pH 7.0 with NaOH immediately before addition, or use a HEPES-buffered stock.

Q2: I see no effect at 50 μ M, but the paper says 50 μ M works. Why?

- Diagnosis: The "Racemic Trap." The paper likely used pure L-Acetylcarnitine.
- Fix: You are effectively dosing 25 μ M of the active compound. Increase your concentration to 100 μ M to match the active load of the literature citation.

Q3: Can I autoclave the stock solution?

- Answer: No. The acetyl ester bond is susceptible to hydrolysis at high temperatures. Filter sterilize only.

Q4: How do I store the powder? It became a sticky gel.

- Diagnosis: Acetylcarnitine is extremely hygroscopic.
- Fix: Store the bottle at -20°C with desiccant. Allow the bottle to warm to room temperature before opening to prevent condensation from forming inside. If it has turned to gel, the chemical integrity is likely compromised by hydrolysis.

References

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